

Solubility and Stability of 2-Ethyl-2-butenal: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-2-butenal

Cat. No.: B7823380

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of the solubility and stability of **2-Ethyl-2-butenal** (CAS No: 19780-25-7), an α,β -unsaturated aldehyde. Due to the limited availability of specific experimental data for this compound, this guide synthesizes available information, draws inferences from the chemistry of structurally related compounds, and provides detailed experimental protocols for researchers to determine these properties.

Core Concepts: Solubility and Stability

Solubility is a critical physicochemical parameter that influences the bioavailability, formulation, and in vitro testing of a compound. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a homogeneous solution.

Stability refers to the ability of a chemical compound to resist chemical change or decomposition under various environmental conditions, including exposure to light, heat, air (oxygen), humidity, and interaction with other chemicals. Understanding the stability profile of a compound is essential for ensuring its quality, safety, and efficacy throughout its lifecycle.

Solubility of 2-Ethyl-2-butenal

Quantitative solubility data for **2-Ethyl-2-butenal** in common organic solvents is not readily available in the public domain. However, an estimated aqueous solubility is reported.

Data Presentation: Solubility of **2-Ethyl-2-butenal**

Solvent	Solubility	Temperature (°C)	Source
Water	~ 4710 mg/L (Estimated)	25	[1][2][3]
Ethanol	Data Not Available	-	-
Methanol	Data Not Available	-	-
Acetone	Data Not Available	-	-
Dimethyl Sulfoxide (DMSO)	Data Not Available	-	-

Based on the principle of "like dissolves like," it is anticipated that **2-Ethyl-2-butenal**, a moderately polar organic molecule, will exhibit good solubility in polar organic solvents such as ethanol, methanol, acetone, and DMSO. However, experimental verification is required to establish quantitative values.

Stability of 2-Ethyl-2-butenal

2-Ethyl-2-butenal is described as being stable under proper storage conditions.[4][5] However, as an α,β -unsaturated aldehyde, it possesses reactive functional groups that make it susceptible to certain degradation pathways.

Key Stability Considerations:

- **Air Sensitivity:** The compound is noted to be air-sensitive, suggesting a susceptibility to oxidation.[4] Proper handling under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term storage.
- **Incompatibility with Oxidizing Agents:** Contact with oxidizing agents should be avoided to prevent potential vigorous reactions and degradation.[4]
- **Conditions to Avoid:** Exposure to sparks, open flames, and static discharge should be prevented due to its flammable nature.[4]

- **Hazardous Decomposition:** When heated to decomposition, it may emit carbon monoxide and carbon dioxide.[4]

Potential Degradation Pathways:

The primary degradation pathway for α,β -unsaturated aldehydes like **2-Ethyl-2-butenal** is likely oxidation. The aldehyde functional group can be oxidized to a carboxylic acid, forming 2-ethyl-2-butenic acid. The conjugated double bond is also susceptible to oxidation, potentially leading to the formation of epoxides or cleavage products. Furthermore, α,β -unsaturated carbonyl compounds can undergo Michael addition reactions with nucleophiles.

Experimental Protocols

Detailed experimental protocols are provided below for determining the solubility and stability of **2-Ethyl-2-butenal**.

Protocol 1: Determination of Qualitative and Quantitative Solubility

Objective: To determine the approximate solubility of **2-Ethyl-2-butenal** in various solvents and to quantify it.

Materials:

- **2-Ethyl-2-butenal**
- A selection of common laboratory solvents (e.g., water, ethanol, methanol, acetone, DMSO)
- Glass vials with screw caps
- Vortex mixer
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis for HPLC, FID or MS for GC)

Methodology:

Part A: Qualitative Solubility Determination

- Add approximately 10 mg of **2-Ethyl-2-butenal** to a series of vials.
- To each vial, add 1 mL of a different solvent.
- Cap the vials and vortex for 2 minutes.
- Visually inspect for the complete dissolution of the compound. If it dissolves, it is considered "soluble" at >10 mg/mL. If not, it is "sparingly soluble" or "insoluble."

Part B: Quantitative Solubility Determination (Equilibrium Shake-Flask Method)

- Prepare saturated solutions by adding an excess amount of **2-Ethyl-2-butenal** to each solvent in separate vials.
- Seal the vials and place them on a shaker in a constant temperature bath (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow undissolved material to settle.
- Carefully withdraw an aliquot of the supernatant from each vial, ensuring no solid particles are transferred.
- Filter the aliquot through a 0.45 µm syringe filter.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **2-Ethyl-2-butenal** in the diluted samples using a validated HPLC or GC method against a standard calibration curve.
- Calculate the original solubility in mg/mL or mol/L.

Protocol 2: Stability-Indicating Assay

Objective: To develop and validate a stability-indicating analytical method to assess the stability of **2-Ethyl-2-butenal** under various stress conditions.

Materials:

- **2-Ethyl-2-butenal**
- HPLC or GC system with a mass spectrometer (MS) detector for peak purity analysis
- Forced degradation equipment (e.g., oven, UV light chamber)
- Acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), and oxidizing agents (e.g., 3% H₂O₂)

Methodology:

1. Method Development:

- Develop a chromatographic method (HPLC or GC) capable of separating **2-Ethyl-2-butenal** from its potential degradation products. A C18 column is often suitable for HPLC, while a capillary column like a DB-5ms is common for GC.
- Optimize mobile phase/carrier gas flow, gradient/temperature program, and detector settings to achieve good peak shape and resolution.

2. Forced Degradation Studies:

- Prepare solutions of **2-Ethyl-2-butenal** in a suitable solvent.
- Expose the solutions to various stress conditions:
 - Acidic: Add 0.1 M HCl and heat at 60-80 °C.
 - Basic: Add 0.1 M NaOH and keep at room temperature.
 - Oxidative: Add 3% H₂O₂ and keep at room temperature.
 - Thermal: Heat the solid compound or a solution at a high temperature (e.g., 80 °C).
 - Photolytic: Expose a solution to UV light.

- Analyze samples at various time points (e.g., 0, 2, 4, 8, 24 hours).

3. Method Validation:

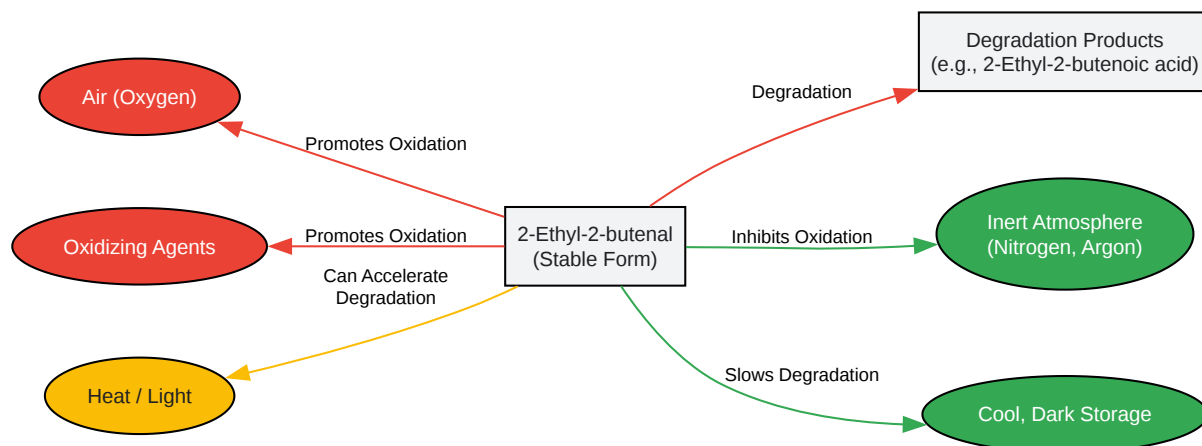
- **Specificity:** Analyze the stressed samples to ensure that the degradation product peaks are well-resolved from the parent peak. Peak purity analysis using a photodiode array (PDA) detector for HPLC or a mass spectrometer for both HPLC and GC is crucial.
- **Linearity, Accuracy, and Precision:** Validate the method for these parameters according to ICH guidelines.

4. Stability Assessment:

- Analyze the samples from the forced degradation studies to determine the percentage of **2-Ethyl-2-butenal** remaining at each time point.
- Identify the major degradation products by techniques such as LC-MS or GC-MS.

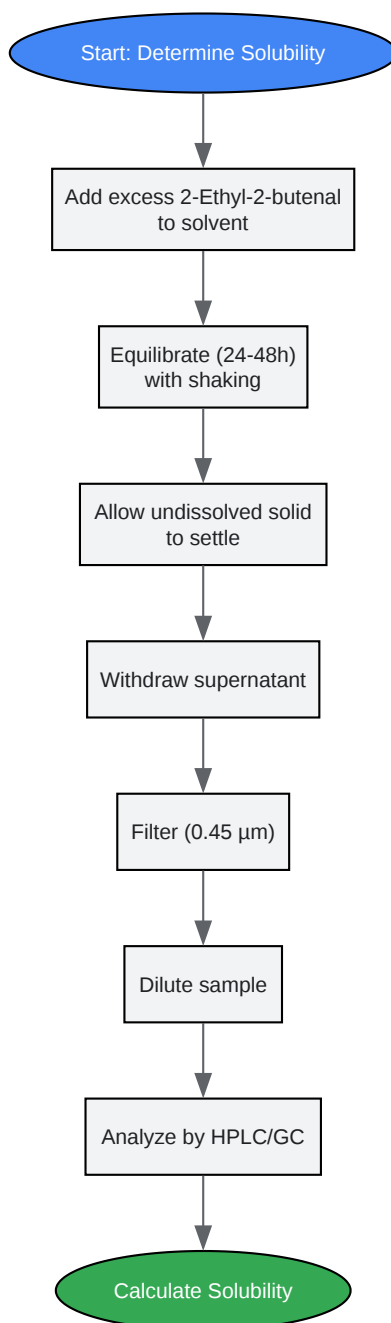
Mandatory Visualizations

The following diagrams illustrate key concepts related to the stability and analysis of **2-Ethyl-2-butenal**.



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Caption: Factors influencing the stability of **2-Ethyl-2-butenal**.



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